

# Toxicity comparison between 2,3-Dimethyl-4,6-dinitroaniline and other dinitroaniline herbicides

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## Compound of Interest

Compound Name: 2,3-Dimethyl-4,6-dinitroaniline

Cat. No.: B3104365

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## A Comparative Analysis of the Toxicity of Dinitroaniline Herbicides

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the toxicity of several dinitroaniline herbicides, with a focus on providing supporting experimental data and methodologies. While specific toxicological data for **2,3-Dimethyl-4,6-dinitroaniline** is not publicly available, this guide offers a comparative framework using data from other prominent dinitroaniline herbicides such as trifluralin, pendimethalin, and oryzalin.

### Mammalian Toxicity

Dinitroaniline herbicides generally exhibit low to moderate acute toxicity in mammals when exposed orally or dermally.<sup>[1]</sup> However, toxicity can vary depending on the specific compound and the animal species.<sup>[1]</sup>

Herbicide	Animal	Oral LD50 (mg/kg)	Dermal LD50 (mg/kg)
Trifluralin	Rat	>10,000	>2,000
	Mouse	>5,000	
	Rabbit	>2,000	
	Dog	>2,000	
Pendimethalin	Rat	1,250 (male), 1,050 (female)	>5,000
	Rabbit	-	
Oryzalin	Rat	>10,000	>2,000
	Cat	>1,000	
	Dog	>1,000	

Note: A higher LD50 value indicates lower acute toxicity. Data for **2,3-Dimethyl-4,6-dinitroaniline** is not available.

## Ecotoxicity

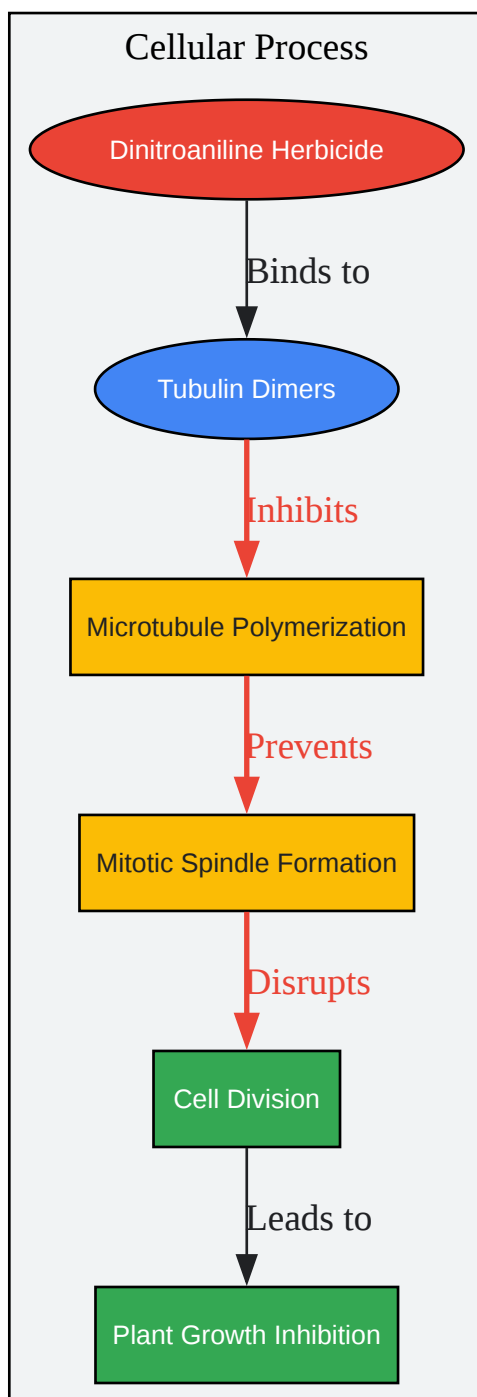
A significant concern with dinitroaniline herbicides is their high toxicity to aquatic organisms.<sup>[1]</sup> This class of herbicides can be very toxic to fish and aquatic invertebrates, highlighting the need for careful environmental management to prevent runoff into waterways.

Herbicide	Species	96-hour LC50 (mg/L)	48-hour EC50 (mg/L)	72-hour EC50 (mg/L)
Trifluralin	Rainbow Trout	0.047	-	-
Bluegill Sunfish	0.024	-	-	
Daphnia magna	-	0.19	-	
Pendimethalin	Rainbow Trout	0.14	-	-
Bluegill Sunfish	0.21	-	-	
Daphnia magna	-	0.28	-	
Oryzalin	Rainbow Trout	1.4	-	-
Bluegill Sunfish	0.54	-	-	
Daphnia magna	-	2.2	-	
Green algae (Selenastrum capricornutum)	-	-	0.024	

Note: A lower LC50/EC50 value indicates higher toxicity. Data for **2,3-Dimethyl-4,6-dinitroaniline** is not available.

## Mechanism of Action: Microtubule Disruption

The primary mode of action for dinitroaniline herbicides is the disruption of microtubule dynamics.[2] These herbicides bind to tubulin, the protein subunit of microtubules, and inhibit its polymerization.[2] This prevents the formation of the mitotic spindle, a critical structure for chromosome segregation during cell division, ultimately leading to an arrest of mitosis and cell death.[1]



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Caption: Dinitroaniline herbicide mechanism of action.

## Experimental Protocols

The toxicity data presented in this guide are typically generated using standardized test protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

## Acute Oral Toxicity (LD50) - OECD Test Guideline 423

This test is designed to determine the median lethal dose (LD50) of a substance when administered orally.

- **Test Animals:** Typically, young adult rats of a single sex (usually females) are used.[\[3\]](#)
- **Housing and Feeding:** Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycles. They have access to standard laboratory diet and drinking water.[\[3\]](#)
- **Dose Administration:** The test substance is administered in a single dose by gavage. A stepwise procedure is used where the outcome of dosing a small number of animals determines the next dose level.[\[3\]](#)
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[\[4\]](#)
- **Data Analysis:** The LD50 is calculated based on the mortality data.[\[3\]](#)

## Fish, Acute Toxicity Test (LC50) - OECD Test Guideline 203

This test evaluates the acute toxicity of a substance to fish.[\[5\]](#)[\[6\]](#)

- **Test Species:** Commonly used species include Rainbow trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).[\[5\]](#)
- **Test Conditions:** Fish are exposed to the test substance in water under controlled conditions of temperature, light, and dissolved oxygen for 96 hours.[\[5\]](#)
- **Test Concentrations:** A range of at least five concentrations of the test substance is used, along with a control group.[\[6\]](#)

- Observations: Mortalities and any abnormal behavioral or physiological responses are recorded at 24, 48, 72, and 96 hours.[\[5\]](#)
- Data Analysis: The LC50, the concentration that is lethal to 50% of the test fish, is calculated for each observation time.[\[5\]](#)

## Daphnia sp. Acute Immobilisation Test (EC50) - OECD Test Guideline 202

This test assesses the acute toxicity of a substance to aquatic invertebrates.[\[7\]](#)[\[8\]](#)

- Test Organism: Young *Daphnia magna* (water fleas), less than 24 hours old, are used.[\[9\]](#)
- Test Conditions: The daphnids are exposed to the test substance in a suitable medium for 48 hours under controlled temperature and lighting.[\[9\]](#)
- Test Concentrations: A series of at least five concentrations of the test substance is tested, along with a control.[\[10\]](#)
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.[\[9\]](#)
- Data Analysis: The EC50, the concentration that causes immobilization in 50% of the daphnids, is calculated for the 48-hour exposure period.[\[9\]](#)

## Freshwater Alga and Cyanobacteria, Growth Inhibition Test (EC50) - OECD Test Guideline 201

This test determines the effect of a substance on the growth of freshwater algae.[\[11\]](#)[\[12\]](#)

- Test Organism: A species of green algae, such as *Pseudokirchneriella subcapitata*, is typically used.[\[13\]](#)
- Test Conditions: Exponentially growing algae are exposed to the test substance in a nutrient-rich medium for 72 hours under continuous illumination and constant temperature.[\[11\]](#)

- Test Concentrations: At least five concentrations of the test substance are tested in replicate, along with a control.[14]
- Observations: Algal growth is measured at least every 24 hours, typically by cell counts or a surrogate measure like fluorescence.[15]
- Data Analysis: The EC50, the concentration that causes a 50% reduction in algal growth (either growth rate or yield), is calculated.[13]

## Concluding Remarks on 2,3-Dimethyl-4,6-dinitroaniline

The absence of publicly available toxicity data for **2,3-Dimethyl-4,6-dinitroaniline** makes a direct comparison with other dinitroaniline herbicides impossible. For research and development purposes, it would be necessary to conduct empirical toxicity testing following standardized protocols, such as the OECD guidelines detailed above. In the absence of such data, computational methods like Quantitative Structure-Activity Relationship (QSAR) modeling or read-across from structurally similar compounds could provide preliminary estimates of its potential toxicity. However, these estimations should be interpreted with caution and are not a substitute for experimental data. Given that it is a dinitroaniline, it is plausible that it shares the same mechanism of action by inhibiting microtubule polymerization and would likely exhibit high toxicity to aquatic organisms. The presence and position of the dimethyl groups on the aniline ring would influence its lipophilicity and steric properties, which in turn could affect its absorption, metabolism, and interaction with the target site, leading to a unique toxicity profile.

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## References

- 1. Dinitroaniline herbicides: a comprehensive review of toxicity and side effects on animal non-target organisms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Dinitroaniline Herbicide Resistance and Mechanisms in Weeds [frontiersin.org]

- 3. researchgate.net [researchgate.net]
- 4. A review of environmental and occupational exposure to xylene and its health concerns - PMC [pmc.ncbi.nlm.nih.gov]
- 5. biotechnologiebt.it [biotechnologiebt.it]
- 6. eurofins.com.au [eurofins.com.au]
- 7. oecd.org [oecd.org]
- 8. oecd.org [oecd.org]
- 9. fera.co.uk [fera.co.uk]
- 10. biotechnologiebt.it [biotechnologiebt.it]
- 11. catalog.labcorp.com [catalog.labcorp.com]
- 12. fera.co.uk [fera.co.uk]
- 13. eurofins.com.au [eurofins.com.au]
- 14. oecd.org [oecd.org]
- 15. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test | ibacon GmbH [ibacon.com]
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